

Potential off-target effects of Ac-YVAD-cmk in cellular models.

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Compound of Interest

Compound Name: Ac-YVAD-cmk

Cat. No.: B15606996

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Technical Support Center: Ac-YVAD-cmk

Welcome to the technical support center for **Ac-YVAD-cmk**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the potential off-target effects of this caspase-1 inhibitor in cellular models. Here you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to help you navigate your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary target and mechanism of action of **Ac-YVAD-cmk**?

A1: **Ac-YVAD-cmk** is a potent and irreversible inhibitor of caspase-1, also known as interleukin-1 β converting enzyme (ICE).[1][2] It is a synthetic tetrapeptide that mimics the substrate recognition sequence of caspase-1. The chloromethyl ketone (cmk) group forms an irreversible covalent bond with the catalytic cysteine residue in the active site of caspase-1, thereby permanently inactivating the enzyme.[3] Its primary role is to block the inflammatory signaling pathway mediated by the inflammasome, which is responsible for the maturation of pro-inflammatory cytokines IL-1 β and IL-18.[2]

Q2: I'm observing unexpected results in my experiment. Could **Ac-YVAD-cmk** have off-target effects?

A2: Yes, while **Ac-YVAD-cmk** is selective for caspase-1, it has been reported to have off-target effects, particularly at higher concentrations. These can include the inhibition of other caspases and potentially other proteases. It is crucial to use the lowest effective concentration and include appropriate controls to validate the specificity of your observations.

Q3: What are the known off-target caspases for **Ac-YVAD-cmk**?

A3: **Ac-YVAD-cmk** is known to be a weak inhibitor of the human paralog of caspase-1, namely caspase-4 and caspase-5.^[2] Some studies have also reported inhibition of caspase-3 activity, although with a much lower potency compared to caspase-1.^[4]

Q4: Can **Ac-YVAD-cmk** induce autophagy?

A4: While direct, extensive studies on **Ac-YVAD-cmk**-induced autophagy are limited, it is a known phenomenon for some peptide-based caspase inhibitors, such as the pan-caspase inhibitor zVAD-fmk, to induce autophagy. This is thought to be an off-target effect and should be considered when interpreting results, especially if you observe unexpected changes in cell morphology or protein degradation pathways.

Q5: My cells are dying even with caspase-1 inhibition by **Ac-YVAD-cmk**. What could be the reason?

A5: There are several possibilities:

- The cell death pathway in your model may be independent of caspase-1.
- **Ac-YVAD-cmk** might be exhibiting off-target effects at the concentration used, potentially inhibiting other essential proteases or inducing a non-specific toxic effect.
- The inhibitor may be inducing an alternative cell death pathway, such as necroptosis, which can be unmasked when apoptosis is blocked.

Troubleshooting Guides

Problem: Unexpected Cell Death or Cytotoxicity

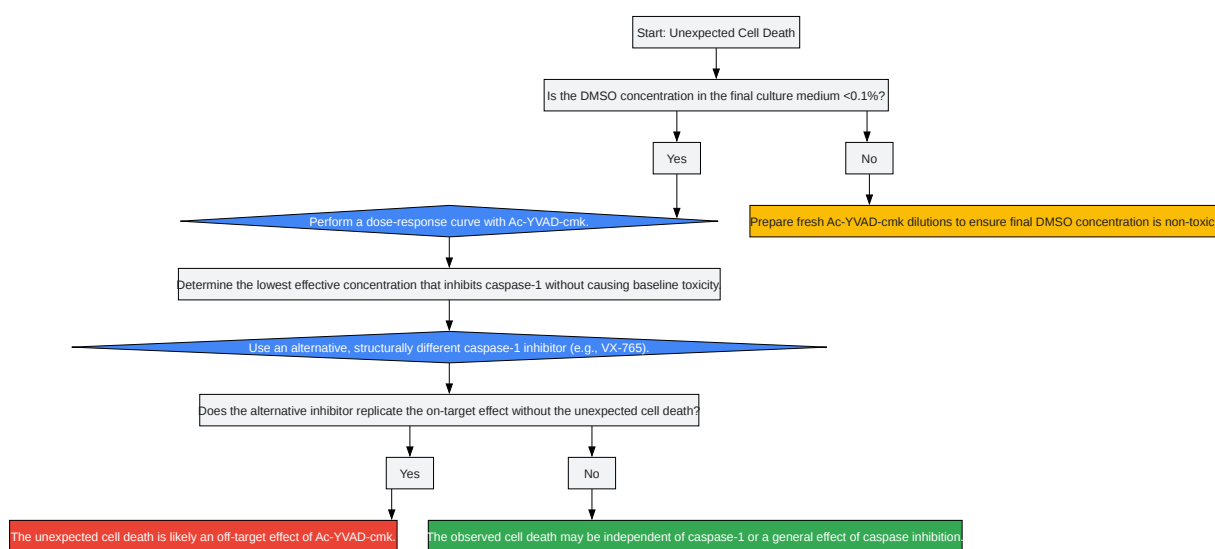
Symptoms:

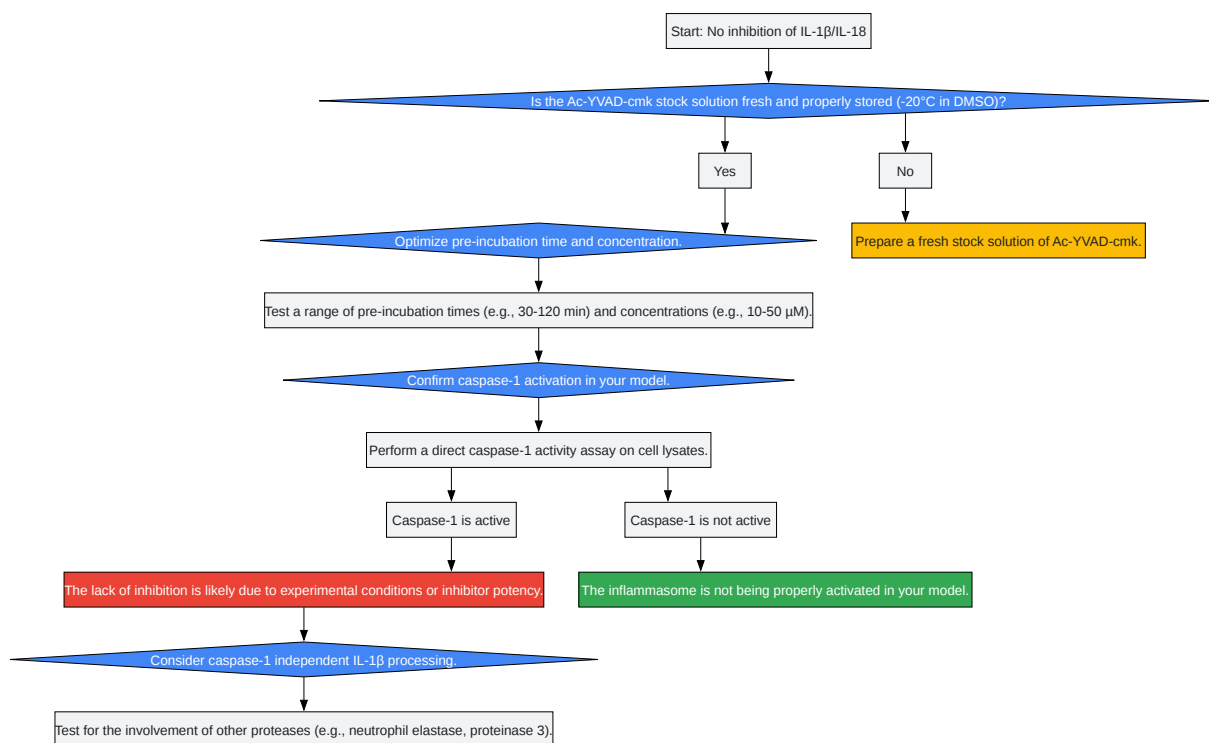
- Increased cell death observed through microscopy or viability assays (e.g., MTT, LDH release) in the presence of **Ac-YVAD-cmk**, even in the absence of a pro-inflammatory stimulus.
- Morphological changes inconsistent with the expected phenotype.

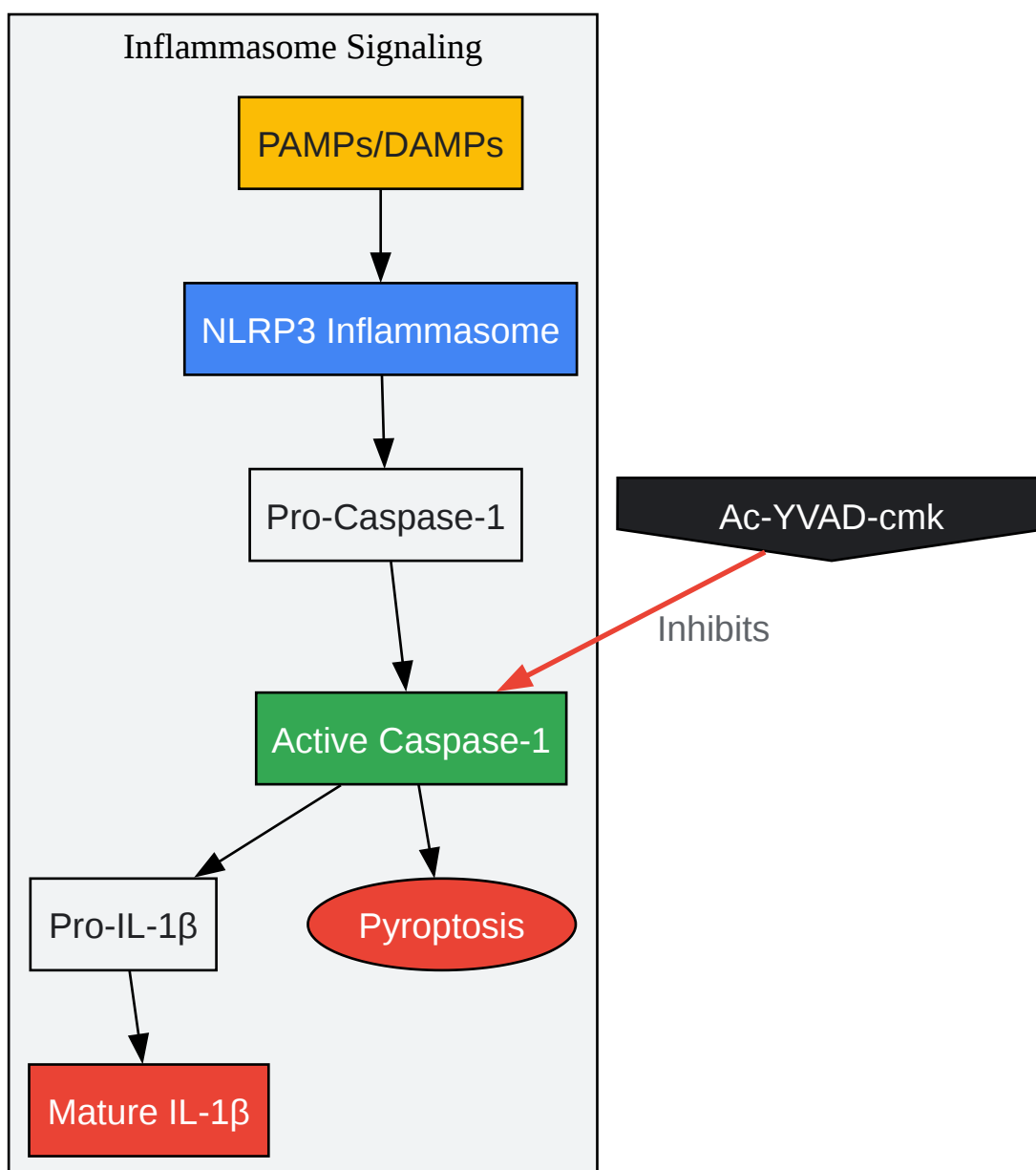
Possible Causes:

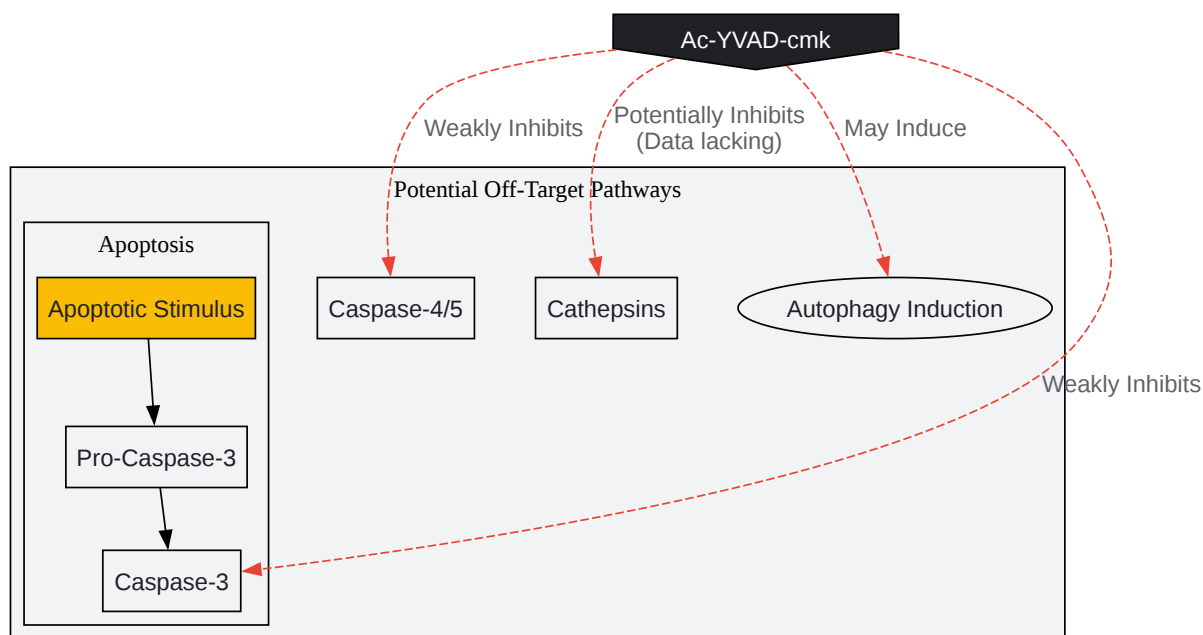
- High concentration of **Ac-YVAD-cmk**: The inhibitor may be causing non-specific toxicity.
- Off-target inhibition: Inhibition of other essential cellular proteases.
- Solvent toxicity: DMSO, the common solvent for **Ac-YVAD-cmk**, can be toxic at higher concentrations.

Troubleshooting Workflow:









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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. invivogen.com [invivogen.com]
- 3. benchchem.com [benchchem.com]

- 4. Inhibition of Caspase-1-Like Activity by Ac-Tyr-Val-Ala-Asp-Chloromethyl Ketone Induces Long-Lasting Neuroprotection in Cerebral Ischemia through Apoptosis Reduction and Decrease of Proinflammatory Cytokines - PMC [pmc.ncbi.nlm.nih.gov]
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